Vismodegib intermediate 4-Chloro-3-(pyridin-2-yl)phenol

Author: BenchChem Technical Support Team. **Date**: April 2026

Compound of Interest

Compound Name:	*4-Chloro-3-(pyridin-2-yl)phenol*
CAS No.:	*1150618-08-8*
Cat. No.:	*B13759355*

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Technical Guide: Vismodegib Biaryl Intermediates

Focus: 4-Chloro-3-(pyridin-2-yl)phenol & Aniline Derivatives

Part 1: Executive Summary & Strategic Context

Vismodegib (Erivedge®) is a first-in-class Hedgehog signaling pathway inhibitor targeting the Smoothened (SMO) receptor. The molecule's core pharmacophore is a biaryl system comprising a chloro-substituted phenyl ring linked to a pyridine ring.

The construction of this biaryl core is the rate-limiting step in the convergent synthesis of the Active Pharmaceutical Ingredient (API).

- The Functional Intermediate:4-Chloro-3-(pyridin-2-yl)aniline (CAS 879088-41-2). This amine acts as the nucleophile in the final amidation step with 2-chloro-4-(methylsulfonyl)benzoic acid.

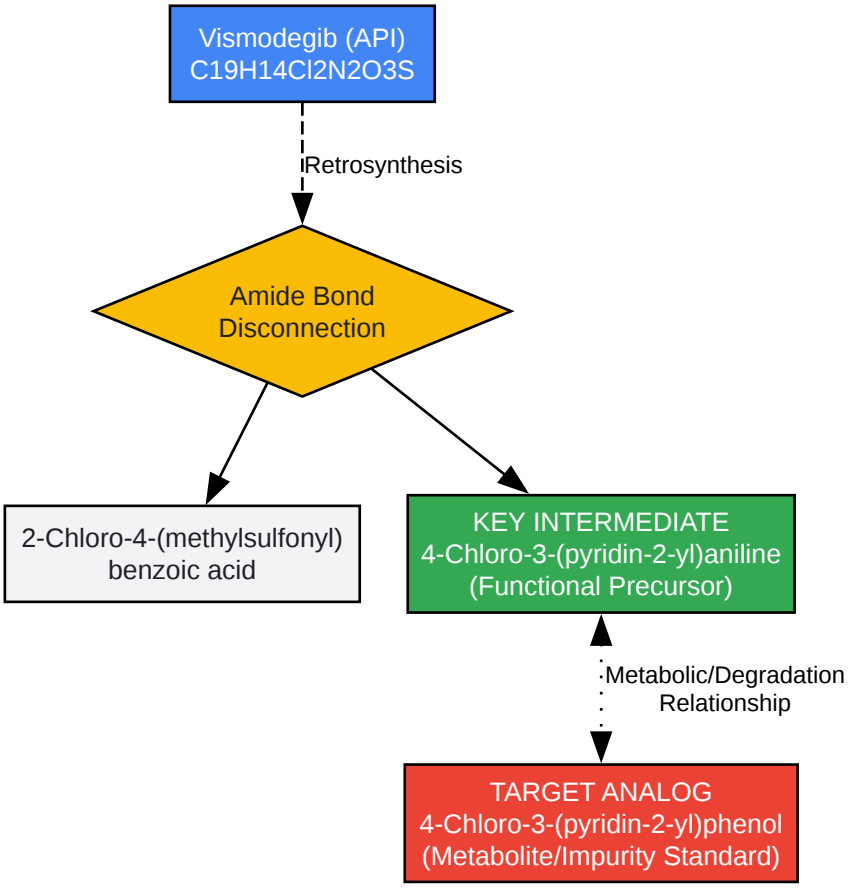
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- The Target of Interest:**4-Chloro-3-(pyridin-2-yl)phenol**. This molecule serves as a critical impurity reference standard. It tracks potential oxidative degradation or hydrolysis of the amide bond during stability testing. In specific novel synthetic routes, it may also serve as a precursor for amination via activation (e.g., triflate displacement).

Part 2: Retrosynthetic Analysis & Pathway Logic

To understand the placement of the phenol/aniline intermediate, we must deconstruct Vismodegib. The disconnection of the amide bond reveals the biaryl aniline. The biaryl system itself is best assembled via palladium-catalyzed cross-coupling (Suzuki-Miyaura), avoiding the harsh conditions of nucleophilic aromatic substitution on unactivated rings.

DOT Diagram 1: Retrosynthetic Disconnection of Vismodegib



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*Caption: Retrosynthetic breakdown showing the relationship between the API, the functional aniline intermediate, and the phenol

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Address: 3281 E Guasti Rd

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Phone: (601) 213-4426

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